

Spectroscopic Profile of 3-Hydroxyhexanal: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxyhexanal

CAS No.: 96013-98-8

Cat. No.: B15910683

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Introduction

3-Hydroxyhexanal (CAS No. 96013-98-8) is a bifunctional organic molecule containing both a hydroxyl and an aldehyde group.^{[1][2]} This unique structural arrangement makes it a molecule of interest in various chemical syntheses and metabolic studies.^[3] A thorough understanding of its spectroscopic properties is essential for its identification, characterization, and quantification in research and development settings. This guide provides a detailed overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Hydroxyhexanal**.

Due to a lack of publicly available experimental spectra for **3-Hydroxyhexanal**, this document presents predicted data based on established principles of spectroscopy for aldehydes and alcohols.^{[4][5][6]} Where available, data from structurally similar compounds is included for illustrative purposes.

Predicted Spectroscopic Data

The following tables summarize the anticipated spectroscopic data for **3-Hydroxyhexanal**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data for **3-Hydroxyhexanal**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~9.7 - 9.8	Triplet (t)	1H	H-1 (Aldehyde)
~4.0 - 4.2	Multiplet (m)	1H	H-3 (CH-OH)
~3.5 - 4.5	Broad Singlet	1H	-OH
~2.4 - 2.6	Multiplet (m)	2H	H-2 (-CH ₂ -CHO)
~1.4 - 1.6	Multiplet (m)	2H	H-4 (-CH ₂ -CH ₂ -CH ₃)
~1.2 - 1.4	Multiplet (m)	2H	H-5 (-CH ₂ -CH ₃)
~0.9	Triplet (t)	3H	H-6 (-CH ₃)

Predicted based on typical chemical shifts for aldehydes and alcohols.[\[6\]](#)

Table 2: Predicted ^{13}C NMR Data for **3-Hydroxyhexanal**

Chemical Shift (δ) ppm	Assignment
~202 - 205	C-1 (Aldehyde C=O)
~68 - 72	C-3 (CH-OH)
~50 - 53	C-2 (-CH ₂ -CHO)
~35 - 39	C-4 (-CH ₂ -CH ₂ -CH ₃)
~18 - 22	C-5 (-CH ₂ -CH ₃)
~13 - 15	C-6 (-CH ₃)

Predicted based on typical chemical shifts for aldehydes and alcohols.[\[6\]](#)

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **3-Hydroxyhexanal**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500 - 3200	Broad	O-H stretch (Alcohol)
2960 - 2850	Strong	C-H stretch (Aliphatic)
2750 - 2720	Medium	C-H stretch (Aldehyde)
1740 - 1720	Strong	C=O stretch (Aldehyde)
1470 - 1450	Medium	C-H bend (Aliphatic)
~1100	Medium	C-O stretch (Secondary Alcohol)

Predicted based on characteristic group frequencies.^{[4][5]} For comparison, the IR spectrum of the related compound 2-ethyl-**3-hydroxyhexanal** shows a characteristic broad alcohol O-H peak around 3800 cm⁻¹.^[7]

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **3-Hydroxyhexanal**

m/z Value	Interpretation
116.0837	Molecular Ion [M] ⁺ (Exact Mass) ^{[1][2]}
115	[M-H] ⁺
98	[M-H ₂ O] ⁺ (Loss of water)
87	[M-C ₂ H ₅] ⁺ (Loss of ethyl group via alpha-cleavage)
71	[M-C ₃ H ₇ O] ⁺ (Cleavage at C3-C4 bond)
57	[C ₄ H ₉] ⁺ (Propyl group fragment)
43	[C ₃ H ₇] ⁺ or [CH ₃ CO] ⁺

Predicted based on typical fragmentation patterns for aliphatic hydroxy aldehydes.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - A sample of **3-Hydroxyhexanal** (approx. 5-10 mg) is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃, or Deuterium Oxide, D₂O) in a clean, dry vial.
 - A small amount of an internal standard, such as tetramethylsilane (TMS), may be added for chemical shift referencing (0 ppm).
 - The solution is transferred into a standard 5 mm NMR tube.
- Data Acquisition (¹H and ¹³C NMR):
 - The NMR tube is placed in the spectrometer's probe.
 - The instrument is tuned and the magnetic field is shimmed to achieve homogeneity.
 - For ¹H NMR, a standard pulse sequence is used to acquire the spectrum. Key parameters include a 30-45° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
 - For ¹³C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum to singlets for each unique carbon. A larger number of scans is required due to the lower natural abundance of ¹³C.
 - The acquired Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected to produce the final spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):

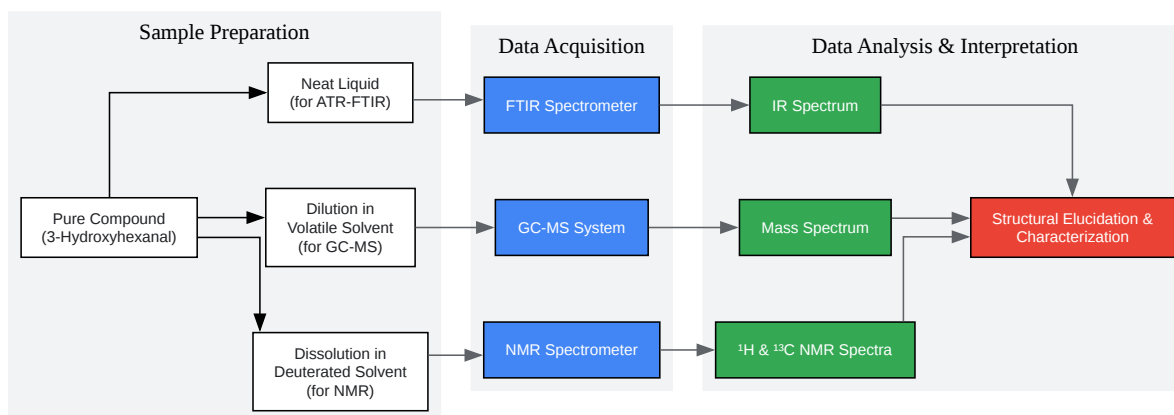
- The ATR crystal (typically diamond or germanium) is cleaned with a suitable solvent (e.g., isopropanol) and a background spectrum is collected.
- A small drop of liquid **3-Hydroxyhexanal** is placed directly onto the ATR crystal.
- Data Acquisition:
 - The sample spectrum is acquired by co-adding multiple scans (e.g., 16 or 32) at a resolution of 4 cm^{-1} .
 - The final absorbance spectrum is generated by ratioing the sample spectrum against the background spectrum.

Mass Spectrometry (MS)

- Sample Introduction (Gas Chromatography-Mass Spectrometry - GC-MS):
 - A dilute solution of **3-Hydroxyhexanal** in a volatile solvent (e.g., dichloromethane or hexane) is prepared.
 - $1\text{ }\mu\text{L}$ of the solution is injected into the GC, where the compound is vaporized and separated from the solvent on a capillary column.
- Data Acquisition (Electron Ionization - EI):
 - As the compound elutes from the GC column, it enters the ion source of the mass spectrometer.
 - The molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
 - The resulting positively charged ions are accelerated into the mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
 - A detector records the abundance of each ion, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3-Hydroxyhexanal**.



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Caption: General workflow for spectroscopic analysis of **3-Hydroxyhexanal**.

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